

Application Notes and Protocols: Synthesis and Applications of O-Aryl Carbamates from Phenols

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Compound of Interest

Compound Name: Ethyl dichlorocarbamate

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Introduction

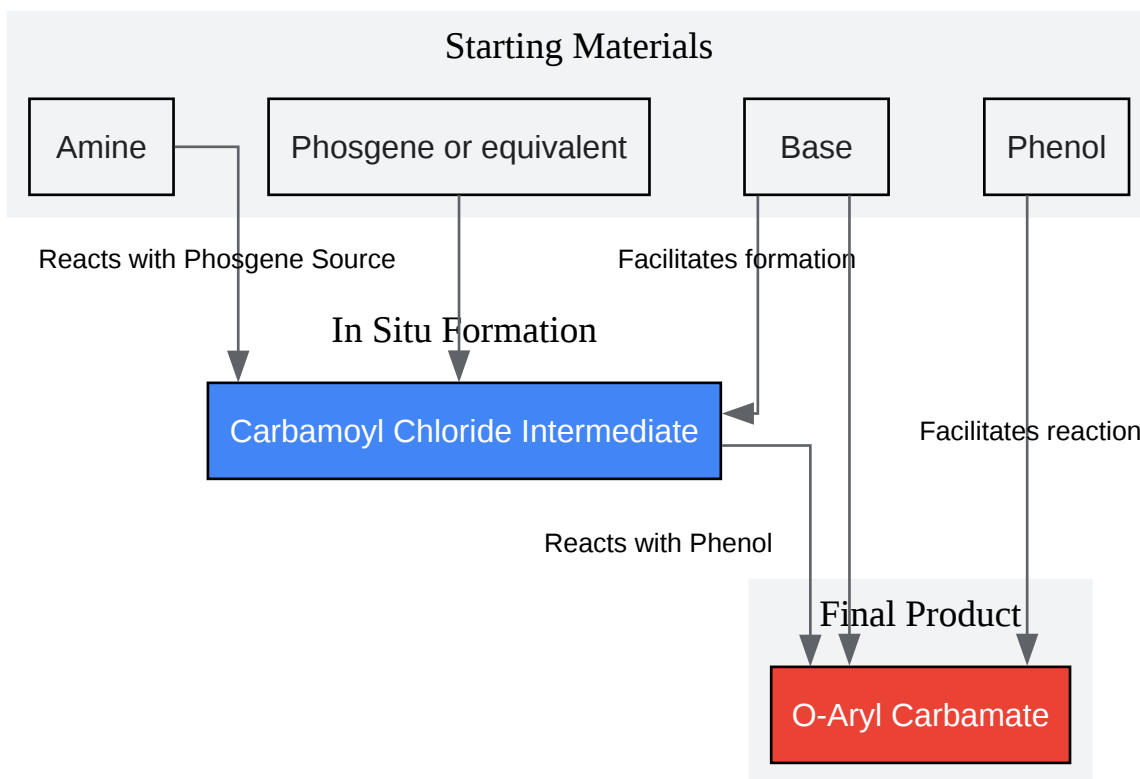
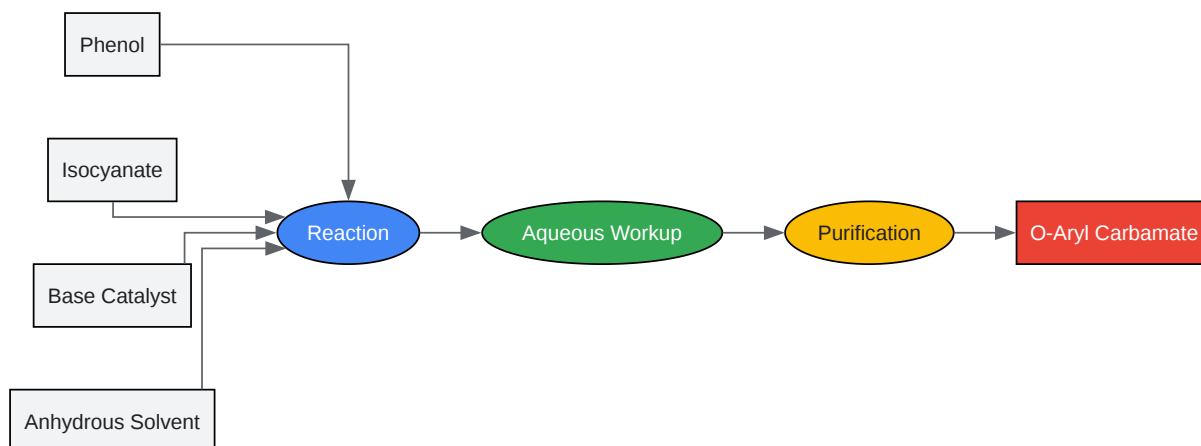
O-Aryl carbamates are a significant class of organic compounds widely utilized in medicinal chemistry, drug design, and agrochemicals.^{[1][2]} Structurally, the carbamate functional group can be considered a hybrid of an amide and an ester, conferring upon it good chemical and proteolytic stability.^{[1][3]} This stability, coupled with the ability to permeate cell membranes, makes carbamates valuable as peptide bond surrogates in medicinal chemistry.^{[1][3]} Furthermore, the carbamate moiety can modulate intra- and intermolecular interactions with biological targets.^{[1][3]} In drug development, O-aryl carbamates are employed as prodrugs to enhance the stability and pharmacokinetic properties of phenolic drugs.^[1]

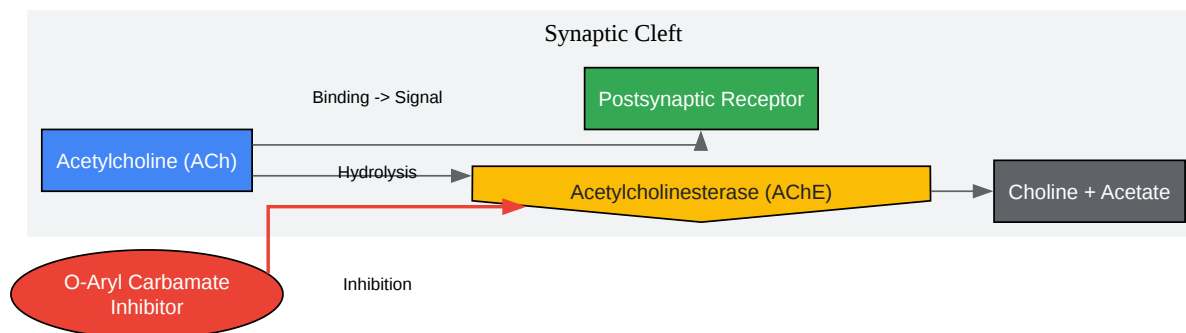
While various synthetic routes to O-aryl carbamates exist, this document focuses on established and versatile methods for their preparation from phenolic starting materials. The following sections detail common synthetic strategies, provide exemplary experimental protocols, and summarize key reaction data.

Reaction of Phenols with Isocyanates

A common and direct method for the synthesis of O-aryl carbamates is the reaction of a phenol with an isocyanate. This reaction is typically carried out in the presence of a base catalyst.

Reaction Workflow





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References

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- 2. CN1865241A - Ethyl carbamate and its preparation method - Google Patents [patents.google.com]
- 3. mlsu.ac.in [mlsu.ac.in]
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